

(R)-MRT199665: A Technical Guide to its Downstream Signaling Pathways

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Compound of Interest

Compound Name: (R)-MRT199665

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Introduction

(R)-MRT199665 is a potent, ATP-competitive, and selective inhibitor of the MARK, SIK (Salt-Inducible Kinase), and AMPK families of serine/threonine kinases.^{[1][2][3]} Its activity, particularly against the SIK family, has positioned it as a valuable tool for investigating cellular signaling and a potential therapeutic agent, notably in acute myeloid leukemia (AML).^{[1][2]} This technical guide provides an in-depth overview of the core downstream signaling pathways modulated by **(R)-MRT199665**, with a focus on its mechanism of action, quantitative effects, and the experimental protocols used to elucidate these pathways.

Data Presentation: Kinase Inhibition Profile of (R)-MRT199665

The inhibitory activity of **(R)-MRT199665** has been quantified against a panel of kinases, demonstrating high potency and selectivity. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

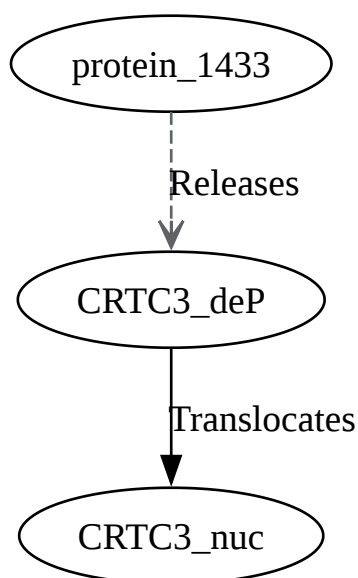
Kinase Family	Kinase Isoform	IC50 (nM)
MARK	MARK1	2
MARK2	2	
MARK3	3	
MARK4	2	
SIK	SIK1	110
SIK2	12	
SIK3	43	
AMPK	AMPK α 1	10
AMPK α 2	10	

Core Downstream Signaling Pathways

The primary mechanism through which **(R)-MRT199665** exerts its cellular effects is via the inhibition of Salt-Inducible Kinases (SIKs). SIKs are key regulators of various transcription factors and coactivators, and their inhibition by **(R)-MRT199665** leads to significant alterations in gene expression and cellular processes.

The SIK/CRTC3/IL-10 Pathway in Macrophages

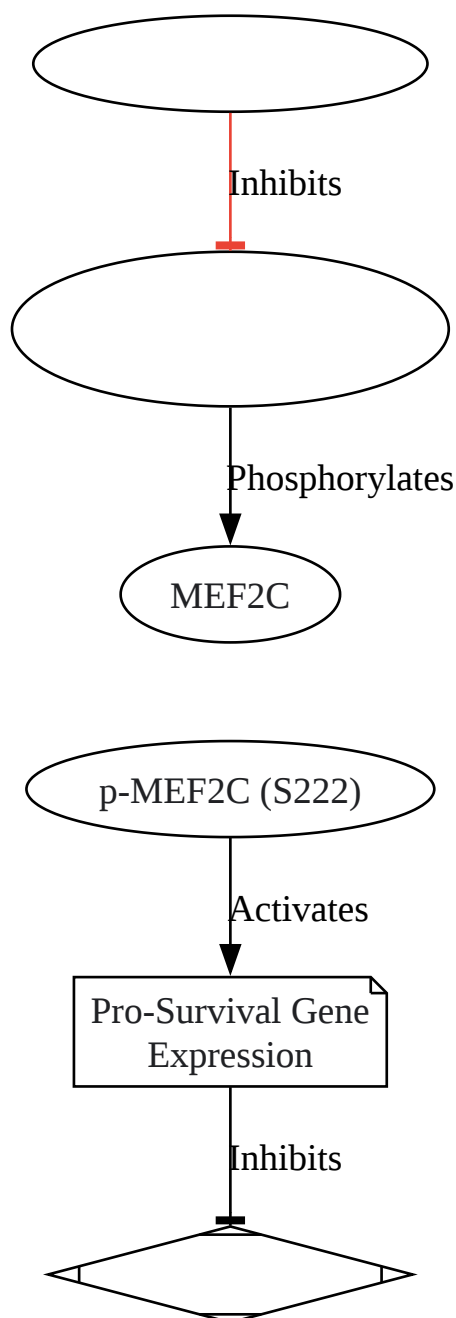
In macrophages, SIKs play a crucial role in suppressing the production of the anti-inflammatory cytokine Interleukin-10 (IL-10). SIKs phosphorylate the CREB-regulated transcriptional coactivator 3 (CRTC3), leading to its sequestration in the cytoplasm by 14-3-3 proteins. Inhibition of SIKs by **(R)-MRT199665** prevents the phosphorylation of CRTC3.^[4] This allows CRTC3 to translocate to the nucleus, where it co-activates the transcription factor CREB (cAMP response element-binding protein), resulting in increased transcription of the IL10 gene.^[4]



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The SIK/MEF2C Pathway in Acute Myeloid Leukemia (AML)

In AML cells, the transcription factor Myocyte Enhancer Factor 2C (MEF2C) is often hyperactivated through phosphorylation, contributing to cell survival and chemoresistance.[5] **(R)-MRT199665**, by inhibiting SIK and other upstream kinases, leads to a dose-dependent reduction in the phosphorylation of MEF2C at Ser222.[1][5] This dephosphorylation is associated with a decrease in total MEF2C protein levels and the induction of apoptosis in MEF2C-activated AML cells.[1][5]

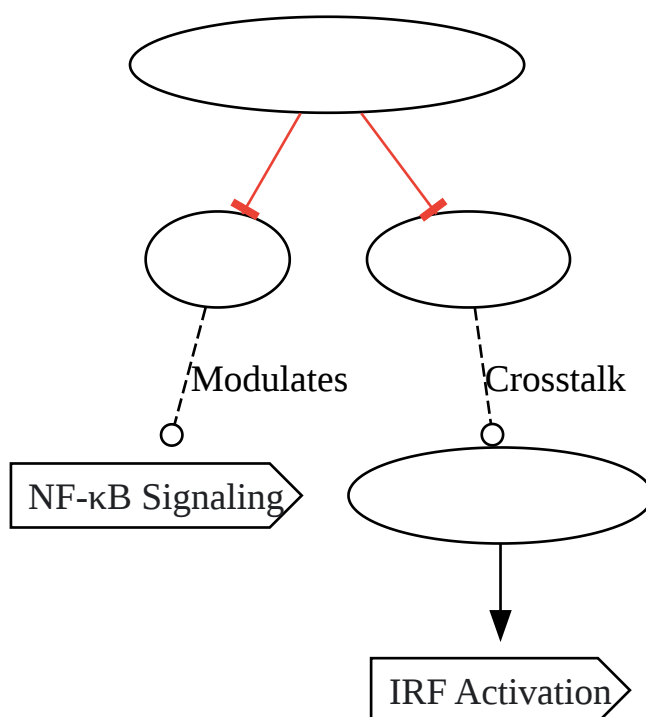


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Crosstalk with NF-κB and Innate Immune Signaling

The role of SIKs in regulating the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is complex and appears to be cell-type and stimulus-dependent. Some studies suggest that SIK3 promotes TNF-induced NF-κB activation, and its inhibition can sensitize tumor cells to T-cell mediated killing.[6] Conversely, other reports indicate that SIK1 and SIK3 can inhibit Toll-like receptor 4 (TLR4)-mediated NF-κB activation.

Furthermore, there is evidence of crosstalk between the AMPK signaling pathway, which is also inhibited by **(R)-MRT199665**, and the TBK1/IKK ϵ (TANK-binding kinase 1/I κ B kinase ϵ) axis, a key component of the innate immune response that leads to the activation of Interferon Regulatory Factors (IRFs). While direct modulation of TBK1/IKK ϵ by **(R)-MRT199665** has not been extensively documented, its impact on AMPK could indirectly influence this pathway. The inhibition of SIKs has also been shown to have little effect on IRF3 activation in some contexts, suggesting a complex regulatory network.[6]



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Experimental Protocols

In Vitro Kinase Assay with **(R)-MRT199665**

Objective: To determine the IC₅₀ of **(R)-MRT199665** against a specific kinase (e.g., SIK2).

Materials:

- Recombinant human SIK2 enzyme
- Peptide substrate (e.g., a peptide containing the SIK phosphorylation motif)

- **(R)-MRT199665**
- ATP (Adenosine triphosphate), including radiolabeled [γ - ^{32}P]ATP
- Kinase reaction buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl_2 , 0.5 mM DTT)
- 96-well filter plates
- Scintillation counter

Procedure:

- Prepare serial dilutions of **(R)-MRT199665** in DMSO, and then dilute further in kinase reaction buffer.
- In a 96-well plate, combine the recombinant SIK2 enzyme and the peptide substrate in kinase reaction buffer.
- Add the diluted **(R)-MRT199665** or DMSO (vehicle control) to the wells and incubate for 10-15 minutes at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding the ATP mixture (containing both unlabeled and [γ - ^{32}P]ATP).
- Incubate the reaction for a predetermined time (e.g., 30 minutes) at 30°C.
- Stop the reaction by adding a stop solution (e.g., phosphoric acid).
- Transfer the reaction mixture to a filter plate to capture the phosphorylated substrate.
- Wash the filter plate to remove unincorporated [γ - ^{32}P]ATP.
- Measure the radioactivity of the captured substrate using a scintillation counter.
- Calculate the percentage of inhibition for each concentration of **(R)-MRT199665** and determine the IC_{50} value by fitting the data to a dose-response curve.

Western Blot for Phosphorylated CRTC3 and MEF2C

Objective: To assess the effect of **(R)-MRT199665** on the phosphorylation of CRT3 and MEF2C in cultured cells.

Materials:

- Cell line of interest (e.g., RAW264.7 macrophages for CRT3, AML cell line for MEF2C)
- **(R)-MRT199665**
- Cell lysis buffer containing protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-CRT3 (Ser370), anti-total CRT3, anti-phospho-MEF2C (Ser222), anti-total MEF2C
- HRP-conjugated secondary antibodies
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes and transfer apparatus
- Chemiluminescent substrate and imaging system

Procedure:

- Plate cells and allow them to adhere or grow to a suitable confluency.
- Treat the cells with various concentrations of **(R)-MRT199665** or DMSO for the desired time.
- Lyse the cells in ice-cold lysis buffer.
- Determine the protein concentration of the lysates.
- Denature the protein samples and separate them by SDS-PAGE.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane to prevent non-specific antibody binding.

- Incubate the membrane with the primary antibody (e.g., anti-phospho-CRTC3) overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against the total protein to normalize for loading.

Cell Viability Assay for AML Cells

Objective: To evaluate the effect of **(R)-MRT199665** on the viability of AML cells.

Materials:

- AML cell line (e.g., MV4-11, MOLM-13)
- **(R)-MRT199665**
- Cell culture medium and supplements
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or similar viability reagent
- Solubilization solution (e.g., DMSO or a detergent-based solution)
- Microplate reader

Procedure:

- Seed the AML cells in a 96-well plate at a predetermined density.
- Add serial dilutions of **(R)-MRT199665** or DMSO to the wells.
- Incubate the cells for a specified period (e.g., 48 or 72 hours).

- Add the MTT reagent to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle-treated control and determine the EC50 value.

Conclusion

(R)-MRT199665 is a powerful chemical probe for studying the downstream signaling of MARK, SIK, and AMPK. Its ability to modulate the phosphorylation status of key transcriptional regulators like CRTC3 and MEF2C has significant implications for inflammation and cancer biology. The experimental protocols outlined in this guide provide a framework for researchers to further investigate the intricate signaling networks affected by this potent inhibitor. Future research will likely focus on further delineating the crosstalk with other signaling pathways, such as the NF- κ B and innate immune responses, and exploring the full therapeutic potential of targeting these kinases.

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